

# physical and chemical properties of calcium hydroxide for research applications

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## Compound of Interest

Compound Name: Calcium hydroxide

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An In-depth Technical Guide to the Physical and Chemical Properties of **Calcium Hydroxide** for Research Applications

## Introduction

**Calcium hydroxide**,  $\text{Ca(OH)}_2$ , commonly known as slaked lime or hydrated lime, is an inorganic compound with significant applications across various research fields, including materials science, environmental science, and biomedicine.<sup>[1][2][3]</sup> Its unique combination of properties, such as high pH, low solubility in water, and biocompatibility, makes it a material of interest for researchers, scientists, and drug development professionals. This guide provides a comprehensive overview of the core physical and chemical properties of **calcium hydroxide**, detailed experimental protocols for their characterization, and visual representations of key processes and workflows.

## Physical Properties

**Calcium hydroxide** is a colorless crystal or a soft white powder that is odorless and has a slightly bitter, alkaline taste.<sup>[1][4]</sup> It readily absorbs carbon dioxide from the air to form calcium carbonate.<sup>[4]</sup>

## General and Structural Properties

The fundamental physical and structural characteristics of **calcium hydroxide** are summarized in the tables below.

Table 1: General Physical Properties of **Calcium Hydroxide**

Property	Value	References
Chemical Formula	Ca(OH) <sub>2</sub>	[1][3]
Molar Mass	74.093 g/mol	[1][3][4][5][6]
Appearance	Colorless crystals or white powder	[1][2][3]
Odor	Odorless	[1][4]
Density	2.211 - 2.24 g/cm <sup>3</sup>	[1][4][5][6]
Melting Point	580 °C (decomposes)	[1][4][6]
Boiling Point	Decomposes	[4]
Vapor Pressure	~0 mmHg	[4]
Refractive Index (n <sub>D</sub> )	1.574	[1]

Table 2: Crystal Structure of **Calcium Hydroxide** (Portlandite)

Parameter	Value	References
Crystal System	Hexagonal	[1][2][3]
Space Group	P-3m1	[1][4]
Lattice Constants	a = 3.589 Å, c = 4.911 Å	[4]
Lattice Angles	α = 90°, β = 90°, γ = 120°	[4]

## Particle and Surface Properties

The particle size and surface area of **calcium hydroxide** are critical parameters in research, influencing its reactivity and interaction with other materials.

Table 3: Particle and Surface Characteristics of **Calcium Hydroxide**

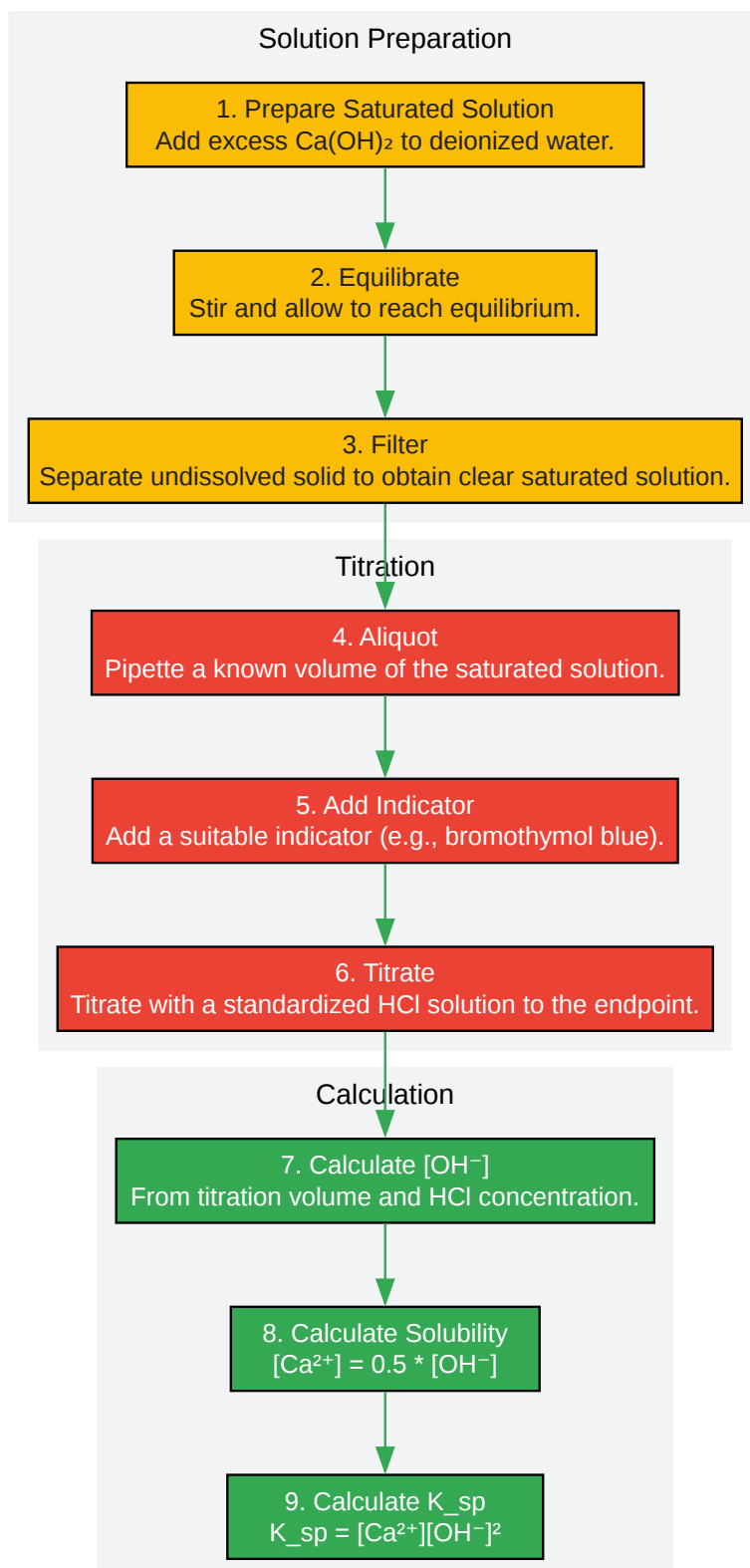
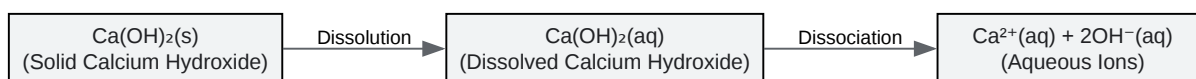
Property	Value Range	Notes	References
Particle Size	0.5 $\mu\text{m}$ - 20 $\mu\text{m}$ (conventional)	Can be produced in nanoparticle form (<100 nm). The average size often falls between 1.0 and 2.5 $\mu\text{m}$ .	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Specific Surface Area (BET)	3.7 - 31.1 $\text{m}^2/\text{g}$ (conventional)	High-specific surface area variants can exceed 45 $\text{m}^2/\text{g}$ . The surface area is dependent on the preparation method.	<a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a> <a href="#">[14]</a>

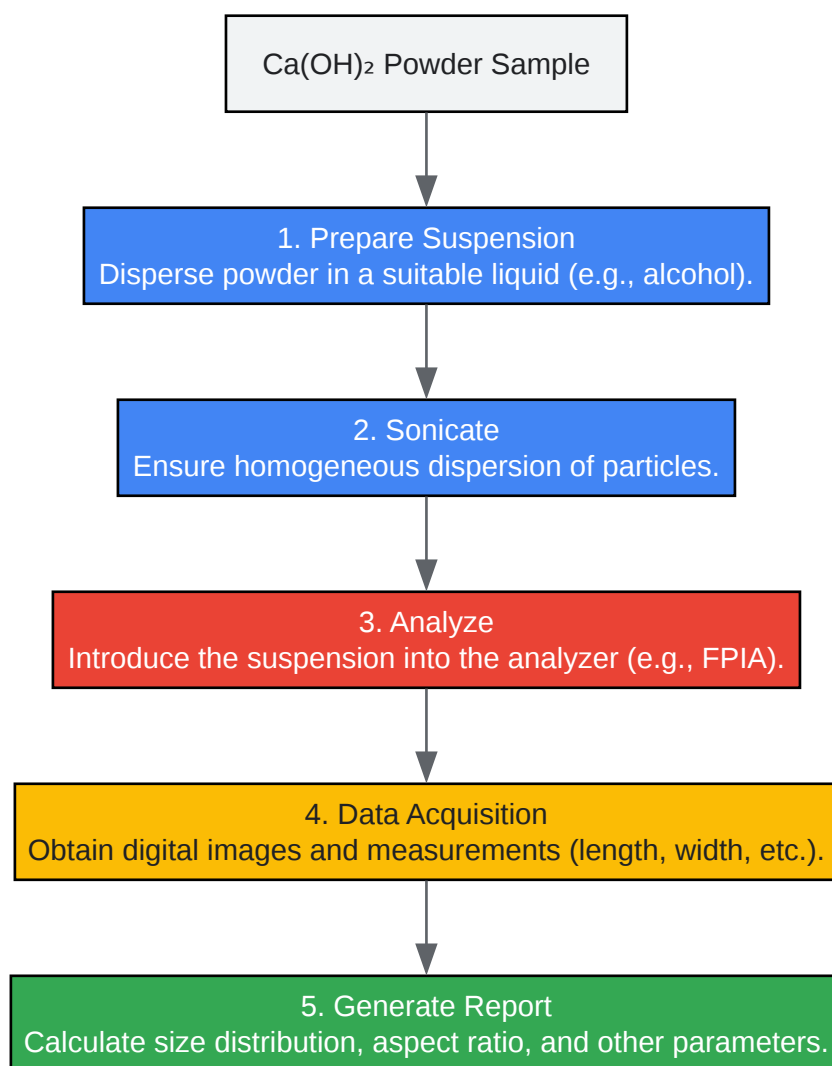
## Chemical Properties

**Calcium hydroxide** is a strong base, although its low solubility limits the pH of its aqueous solutions.[\[4\]](#) Its chemical behavior is primarily governed by the dissociation into calcium and hydroxide ions in water.

## Solubility and Dissociation

The dissolution and dissociation of **calcium hydroxide** in an aqueous solution is a key aspect of its chemistry.





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